

Synthesis of Oganesson-294: Application Notes and Protocols

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Compound of Interest

Compound Name: CM-118
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These application notes provide a detailed overview of the experimental setup and protocols for the synthesis of the superheavy element Oganesson, specifically the isotope Oganesson-294. The synthesis of this element represents a landmark achievement in nuclear physics and was the culmination of a collaborative effort between the Joint Institute for Nuclear Research (JINR) in Dubna, Russia, and the Lawrence Livermore National Laboratory (LLNL) in California, USA.^[1]^[2] The first successful synthesis was reported in 2002, with further confirmation in 2005.^[2]

I. Quantitative Data Summary

The synthesis of Oganesson-294 is characterized by extremely low production rates and short half-lives, necessitating highly sensitive and efficient experimental techniques. The following table summarizes the key quantitative data from the synthesis experiments.

Parameter	Value(s)	Reference(s)
Nuclear Reaction	$^{249}\text{Cf}(^{48}\text{Ca}, 3n)^{294}\text{Og}$	[3]
Projectile Ion	^{48}Ca	[3]
Target Isotope	^{249}Cf	[3]
Compound Nucleus	$^{297}\text{Og}^*$	[4]
Beam Energy	251 MeV (2005 experiment)	
Target Thickness	0.34 mg/cm ² (2005 experiment)	
Fusion Cross-Section	~0.3–0.6 pb	[4]
Beam Dose	2.5×10^{19} ^{48}Ca ions	[5]
Irradiation Duration	~4 months (initial discovery)	[2]
Number of Atoms Detected	1-2 (2002), 2 (2005)	[2]
Half-life of ^{294}Og	~0.7 ms	[4]
^{294}Og Decay Mode	Alpha Decay	
^{294}Og Alpha Decay Energy	Not explicitly found	
Decay Product	^{290}Lv	

II. Experimental Protocols

The synthesis of Oganesson-294 was achieved through a "hot fusion" reaction, where a heavy target nucleus is bombarded with a lighter, energetic projectile ion.

A. Ion Beam Production and Acceleration

- **Ion Source and Projectile:** An isotopically enriched source of ^{48}Ca was used to produce the projectile ions.
- **Accelerator:** The ^{48}Ca ions were accelerated to the required energy using the U400 heavy-ion cyclotron at the Flerov Laboratory of Nuclear Reactions (FLNR) at JINR.[5]

- **Beam Energy:** For the successful synthesis of ^{294}Og in the 2005 experiment, the ^{48}Ca beam was accelerated to an energy of 251 MeV.

B. Target Preparation

- **Target Material:** A target of Californium-249 (^{249}Cf) was utilized. This actinide target material is highly radioactive and available in very limited quantities.
- **Target Fabrication:** The ^{249}Cf was typically in the form of californium oxide (CfO_2) and was deposited onto a thin, durable backing foil, such as titanium.[5]
- **Target Thickness:** The thickness of the ^{249}Cf layer in the 2005 experiment was approximately 0.34 mg/cm². The target was mounted on a rotating wheel to withstand the intense ion beam.

C. Irradiation and Nuclear Reaction

- **Irradiation:** The ^{249}Cf target was irradiated with the high-intensity ^{48}Ca beam.
- **Nuclear Fusion:** The collision of a ^{48}Ca projectile with a ^{249}Cf target nucleus resulted in the formation of an excited compound nucleus of Oganesson-297 ($^{297}\text{Og}^*$).
- **Evaporation:** This highly unstable compound nucleus promptly evaporated three neutrons (3n) to de-excite, forming the isotope Oganesson-294 (^{294}Og).

D. Separation and Transport of Synthesized Atoms

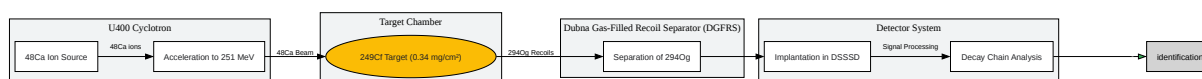
- **Recoil Separation:** The newly synthesized ^{294}Og atoms, recoiling from the target, were separated from the intense primary ^{48}Ca beam and other unwanted reaction products using the Dubna Gas-Filled Recoil Separator (DGFRS).
- **Gas-Filled Separator Principle:** The DGFRS is filled with a low-pressure gas (e.g., hydrogen or helium). The recoiling heavy ions and the lighter beam particles have different charge-to-mass ratios and interact differently with the gas, allowing for their separation in a magnetic field.
- **Transport Efficiency:** The DGFRS efficiently transported the Oganesson atoms to the detector system at its focal plane.

E. Detection and Identification

- **Implantation:** The separated ^{294}Og atoms were implanted into a position-sensitive detector array.
- **Detector System:** The detector system consisted of double-sided silicon strip detectors (DSSSDs). These detectors can precisely measure the position and energy of the implanted nucleus and its subsequent decay products.
- **Decay Chain Identification:** The identification of ^{294}Og was achieved by observing its characteristic decay chain. ^{294}Og undergoes alpha decay with a very short half-life.
 - $^{294}\text{Og} \rightarrow ^{290}\text{Lv} + \alpha$
- **Correlation Analysis:** The detection of a recoiling atom followed by a sequence of alpha decays at the same position in the detector within a specific time window provided the signature for the synthesis of a new element. The decay properties of the daughter nucleus, Livermorium-290 (^{290}Lv), were crucial for confirming the identity of the parent ^{294}Og nucleus.

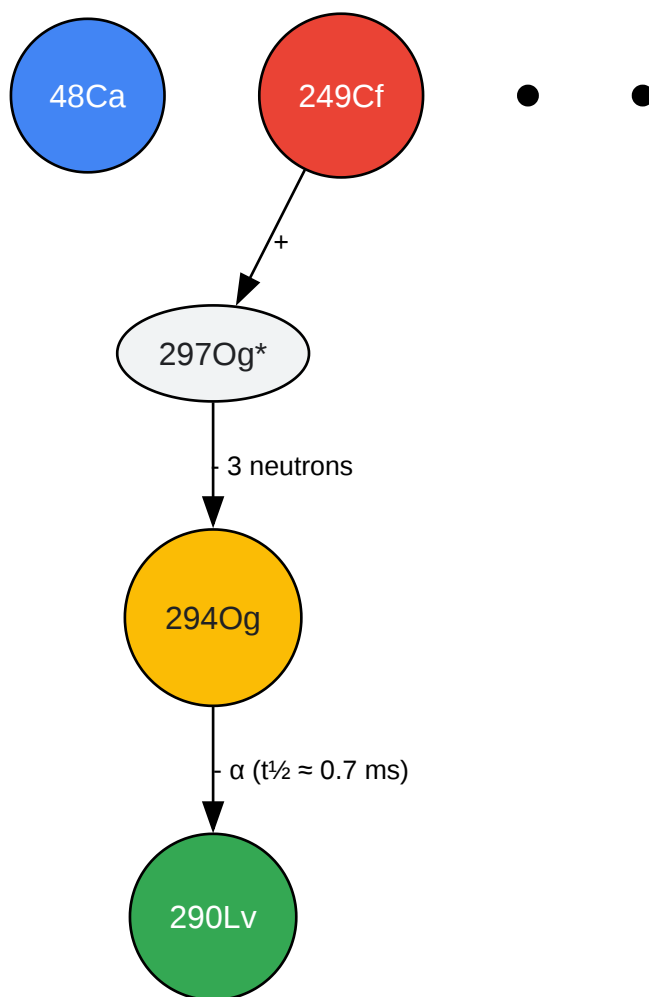
III. Experimental Workflow and Logic Diagrams

The following diagrams illustrate the key processes in the synthesis and identification of Oganesson-294.



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Caption: Experimental workflow for the synthesis of Oganesson-294.



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Caption: Nuclear reaction and decay pathway for Oganesson-294.

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